

# Application Notes & Protocols: MK-7845 In Vitro Antiviral Activity Assays

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## Compound of Interest

Compound Name: MK-7845

Cat. No.: B12386714

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## Introduction

**MK-7845** is an experimental, orally bioavailable antiviral medication being investigated for the treatment of coronavirus infections, including COVID-19.[1] It functions as a novel, reversible covalent inhibitor of the main protease (Mpro or 3CLpro) found in a broad range of coronaviruses.[1][2][3] This viral enzyme is essential for processing viral polyproteins, a critical step in the virus's replication cycle.[1] The 3CLpro's unique cleavage site, which recognizes a glutamine residue, is not utilized by human proteases, making it a prime target for antiviral therapy.[1][3][4][5] **MK-7845** is distinguished by a unique difluorobutyl substituent that mimics the glutamine residue and interacts with the protease's active site.[1][4][5][6] In vitro studies have confirmed that **MK-7845** possesses potent, nanomolar activity against numerous SARS-CoV-2 variants and other coronaviruses like MERS-CoV.[1][2][6][7][8][9][10]

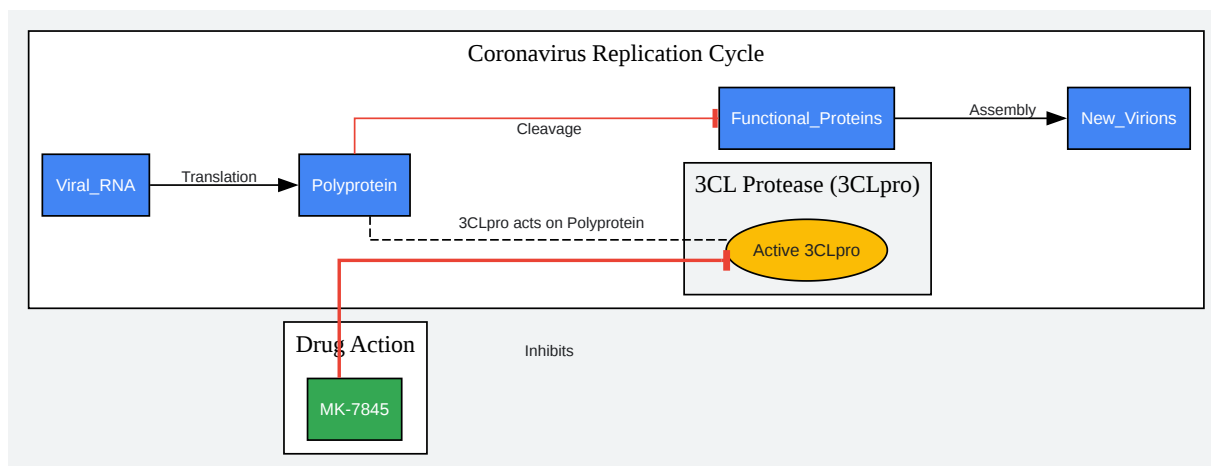
These application notes provide a summary of the in vitro antiviral activity of **MK-7845** and detailed protocols for key assays used to determine its efficacy.

## Data Presentation: In Vitro Antiviral Activity of MK-7845

The antiviral potency of **MK-7845** has been demonstrated across a panel of coronaviruses. The compound consistently exhibits nanomolar efficacy in various cell-based assays.

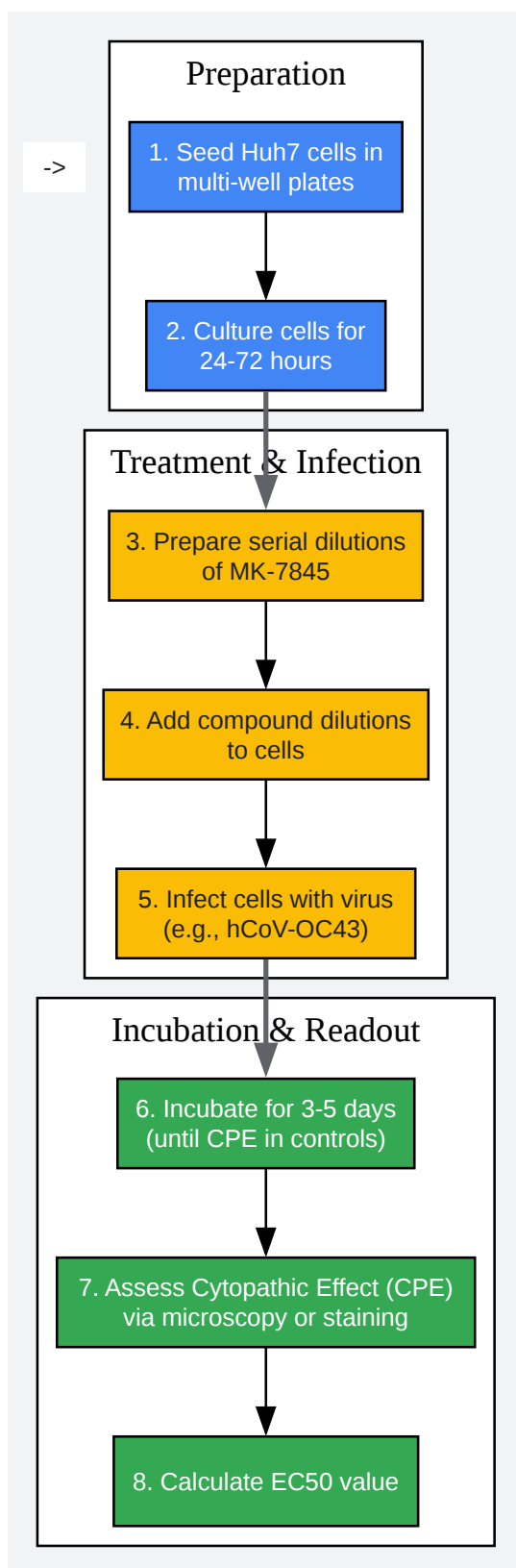
| Virus Target                   | Assay Type                    | Cell Line                | Potency (EC50/IC50) | Reference Compounds      |
|--------------------------------|-------------------------------|--------------------------|---------------------|--------------------------|
| SARS-CoV-2 (Multiple Variants) | Whole Cell-Based Assay        | Vero E6 + TMPRSS2        | Nanomolar           | Remdesivir, Nirmatrelvir |
| MERS-CoV                       | Whole Cell-Based Assay        | Vero E6 + TMPRSS2        | Nanomolar           | Remdesivir, Nirmatrelvir |
| hCoV-229E                      | Cytopathic Effect (CPE) Assay | Huh7                     | Not Specified       | Not Specified            |
| hCoV-OC43                      | Cytopathic Effect (CPE) Assay | Huh7                     | Not Specified       | Not Specified            |
| Coronavirus 3CLpro Enzymes     | Enzymatic (FRET) Assay        | N/A (Recombinant Enzyme) | Not Specified       | Not Specified            |

## Mandatory Visualizations



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Caption: Mechanism of action for **MK-7845** targeting the viral 3CL protease.



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## References

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